

# Application Notes: The Role of 2-Ethoxyethanol in Printing Ink Formulations

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## Compound of Interest

Compound Name: 2-Ethoxyethanol

Cat. No.: B086334

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## Introduction

**2-Ethoxyethanol**, also known by its trade name Cellosolve, is a glycol ether that has historically served as a versatile solvent in various industrial applications, including the formulation of printing inks.[1][2] Its unique chemical properties, possessing both ether and alcohol functionalities, allow it to dissolve a wide range of chemically diverse compounds, such as resins, dyes, oils, and waxes.[2][3] In printing ink formulations, **2-ethoxyethanol** acts as a solvent to dissolve binders like nitrocellulose, a flow promoter, and a drying time retarder, which is crucial for high-speed printing processes.[1][4][5] However, due to significant health and safety concerns, its use has been largely curtailed and replaced by safer alternatives, such as propylene glycol ethers.[2] These notes are intended for research and development purposes to understand its functional properties.

## Physicochemical Properties of 2-Ethoxyethanol

A summary of the key physical and chemical properties of **2-ethoxyethanol** is presented below. These properties are fundamental to its function as a solvent in ink systems.

Property	Value	Reference(s)
CAS Number	110-80-5	
Molecular Formula	C4H10O2	
Molecular Weight	90.12 g/mol	
Appearance	Clear, colorless liquid	[1]
Odor	Sweetish, ether-like	[1][6]
Boiling Point	135 °C (275 °F)	
Melting Point	-90 °C (-130 °F)	
Flash Point	40-44 °C (104-111 °F)	[3][7]
Density	0.93 g/mL at 25 °C	
Solubility	Miscible with water and most organic solvents	[1][3]
Vapor Density	3.1 (vs. air)	

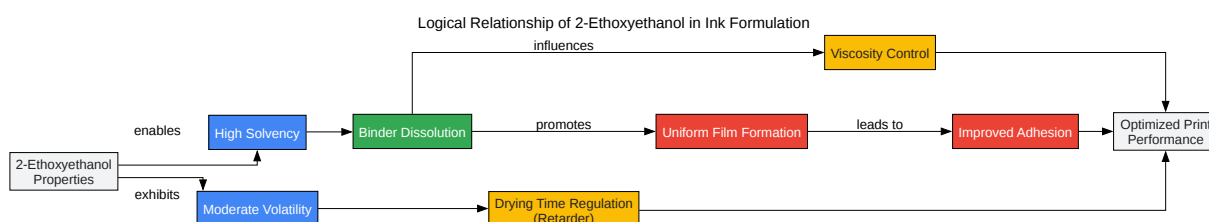
## Functional Role in Printing Inks

The primary function of **2-ethoxyethanol** in printing ink is to act as a solvent that influences several key performance characteristics of the final product.

- **Solvency and Binder Compatibility:** It is an excellent solvent for nitrocellulose and other resins commonly used as binders in printing inks.[1][4] This ensures that the binder is fully dissolved, which is essential for forming a continuous and adherent ink film on the substrate.
- **Drying Time Regulation:** Compared to more volatile solvents like ethanol or acetone, **2-ethoxyethanol** has a slower evaporation rate.[4] This property is beneficial as it prevents the ink from drying too quickly on the printing press (e.g., on the rollers or in the screen), a critical factor in gravure and flexographic printing.[5]
- **Viscosity and Rheology Control:** The solvent is a key component in determining the ink's viscosity. By dissolving the solid components, it helps to achieve the target viscosity for

optimal ink transfer and printability.<sup>[8][9]</sup>

- **Film Formation and Adhesion:** Proper dissolution of the binder by the solvent promotes uniform film formation upon drying. This leads to improved gloss, durability, and adhesion of the ink to a variety of substrates.<sup>[10]</sup>



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Fig 1. Influence of **2-Ethoxyethanol** properties on ink performance.

## Illustrative Performance Data

The following tables present illustrative data demonstrating the expected impact of varying **2-ethoxyethanol** concentrations in a model nitrocellulose-based ink formulation. This data is hypothetical and intended to exemplify typical trends.

Table 1: Effect on Ink Viscosity

Formulation ID	2-Ethoxyethanol (% w/w)	Other Solvents (% w/w)	Viscosity (cP at 25°C)
INK-A	5	55	65
INK-B	15	45	50

| INK-C | 25 | 35 | 42 |

Table 2: Effect on Drying Time

Formulation ID	2-Ethoxyethanol (% w/w)	Touch-Dry Time (minutes)	Hard-Dry Time (minutes)
INK-A	5	8	25
INK-B	15	15	40

| INK-C | 25 | 22 | 65 |

Table 3: Effect on Substrate Adhesion

Formulation ID	2-Ethoxyethanol (% w/w)	Substrate	Adhesion (ASTM D3359)
INK-A	5	Polypropylene	2B
INK-B	15	Polypropylene	4B
INK-C	25	Polypropylene	5B

Adhesion Rating: 5B = Excellent (no removal), 0B = Poor (>65% removal)

## Experimental Protocols

The following protocols outline standard methods for preparing and evaluating printing inks containing **2-ethoxyethanol**.

### Protocol 1: Preparation of a Model Nitrocellulose-Based Ink

- Materials: Nitrocellulose resin, plasticizer (e.g., dibutyl phthalate), pigment concentrate, **2-ethoxyethanol**, co-solvents (e.g., ethanol, ethyl acetate), mixing vessel, high-shear mixer.
- Procedure:

1. To the mixing vessel, add the solvent blend (**2-ethoxyethanol** and co-solvents) as per the formulation.
2. Begin gentle agitation and slowly add the nitrocellulose resin chips, avoiding clumping.
3. Once the resin is partially dissolved, add the plasticizer.
4. Increase mixing speed and continue until the resin is fully dissolved and the solution is clear (approx. 60-90 minutes).
5. Slowly add the pigment concentrate while mixing.
6. Engage the high-shear mixer and disperse the pigment for 30-45 minutes or until the desired particle size is achieved.
7. Perform quality control tests (viscosity, grind gauge) and adjust with solvent if necessary.

#### Protocol 2: Measurement of Ink Viscosity (ASTM D2196)

- Apparatus: Rotational viscometer (e.g., Brookfield), appropriate spindle, temperature-controlled water bath.
- Procedure:
  1. Calibrate the viscometer according to the manufacturer's instructions.
  2. Place approximately 200 mL of the ink sample into a beaker and allow it to equilibrate to 25°C using the water bath.
  3. Select a spindle and rotational speed that will give a torque reading between 20-80% of the full scale.
  4. Immerse the spindle into the ink to the marked level.
  5. Start the viscometer and allow the reading to stabilize for 60 seconds.
  6. Record the viscosity in centipoise (cP).

### Protocol 3: Determination of Drying Time (Modified ASTM D1640)

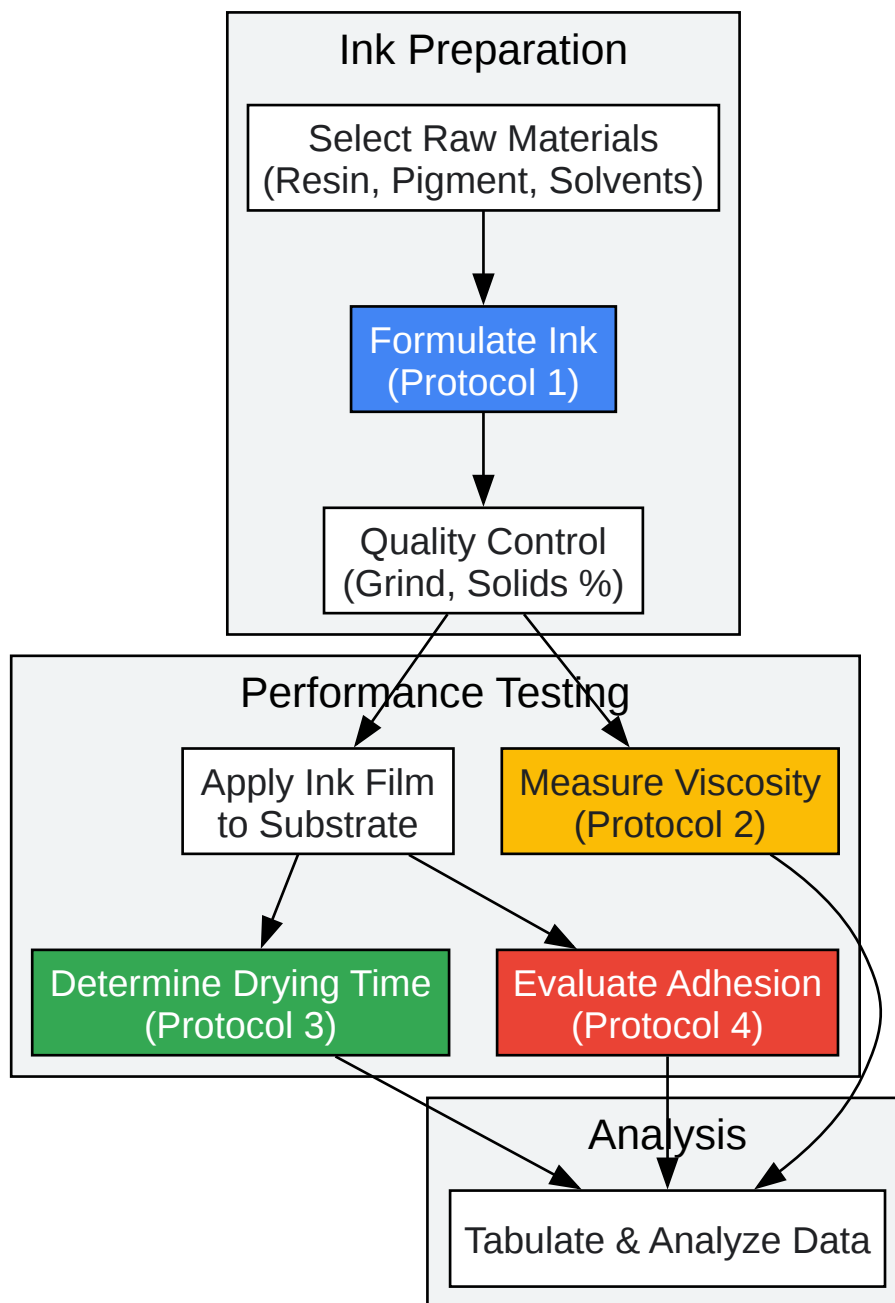
- Apparatus: Wire-wound rod (#5), non-porous substrate (e.g., glass plate), stopwatch.
- Procedure:
  1. Place the glass plate on a level surface.
  2. Apply a small amount of ink to the top of the plate.
  3. Draw down the ink using the wire-wound rod to create a uniform film.[\[11\]](#)
  4. Start the stopwatch immediately.
  5. Touch-Dry: Gently touch the film with a clean finger at regular intervals. The touch-dry time is when no ink transfers to the finger.
  6. Hard-Dry: Firmly press a finger onto the film. The hard-dry time is when no impression or tackiness is observed.[\[11\]](#)

### Protocol 4: Evaluation of Substrate Adhesion (ASTM D3359 - Test Method B)

- Apparatus: Sharp cutting tool, straightedge, pressure-sensitive tape, illuminated magnifier.
- Procedure:
  1. Apply the ink to the desired substrate and allow it to cure completely (e.g., 48-72 hours).[\[12\]](#)
  2. Using the cutting tool and straightedge, make six parallel cuts through the ink film, approximately 2 mm apart.
  3. Make another set of six cuts at a 90-degree angle to the first set to create a cross-hatch lattice.
  4. Firmly apply a piece of the specified tape over the lattice and smooth it down.
  5. Within 90 seconds, rapidly pull the tape off at a 180-degree angle.

6. Examine the grid area for any removed ink using the magnifier and classify the adhesion according to the ASTM D3359 scale (5B to 0B).

### Experimental Workflow for Ink Evaluation



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Fig 2. Workflow from ink formulation to performance analysis.

## Safety and Handling

**2-Ethoxyethanol** is a hazardous substance with significant health risks. Its use has been declining due to demonstrated toxicity.<sup>[1]</sup>

- **Health Hazards:** Exposure to **2-ethoxyethanol** can cause adverse reproductive effects in both males and females and may harm an unborn child (teratogen).<sup>[13][14]</sup> It can also lead to damage to blood cells and kidneys with long-term exposure. The substance can be absorbed through the skin.<sup>[13]</sup>
- **Handling Precautions:** Use only in well-ventilated areas or under a chemical fume hood.<sup>[15]</sup> Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and protective clothing.<sup>[7][16]</sup>
- **Flammability:** **2-Ethoxyethanol** is a combustible liquid and its vapors can form explosive mixtures with air.<sup>[3][7]</sup> Keep away from heat, sparks, and open flames.

### Occupational Exposure Limits

Agency	Limit (8-hr TWA)	Reference(s)
OSHA (PEL)	200 ppm	<sup>[7]</sup>
NIOSH (REL)	0.5 ppm	<sup>[7]</sup>
ACGIH (TLV)	5 ppm	<sup>[7][13]</sup>

TWA = Time-Weighted Average, PEL = Permissible Exposure Limit, REL = Recommended Exposure Limit, TLV = Threshold Limit Value.

### Conclusion

**2-Ethoxyethanol** is an effective solvent for printing ink formulations, offering excellent solvency for binders and control over drying time, which can enhance overall print quality and adhesion. However, its use is severely restricted by its significant health hazards, particularly its reproductive toxicity. Researchers and formulators must handle this chemical with extreme caution and adhere to strict safety protocols. The industry has largely shifted to safer



alternatives, such as propylene glycol ethers, which should be considered for any new ink development.[2]

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